

N-Methylcyclohexylamine waste disposal and environmental impact

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Compound of Interest

Compound Name: N-Methylcyclohexylamine

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N-Methylcyclohexylamine: Technical Support Center

This guide provides essential information for researchers, scientists, and drug development professionals on the proper disposal of **N-Methylcyclohexylamine** (NMCA) waste and its environmental impact.

Frequently Asked Questions (FAQs)

Q1: What is **N-Methylcyclohexylamine** (NMCA)?

A1: **N-Methylcyclohexylamine** (CAS No. 100-60-7) is a secondary aliphatic amine.^{[1][2]} It is a colorless to pale yellow liquid with a distinct amine-like odor.^{[3][4]} It is flammable, corrosive, and slightly soluble in water.^{[1][5]} NMCA is used as a solvent and as an intermediate in the synthesis of various chemicals, including pharmaceuticals, dyes, corrosion inhibitors, and rubber vulcanization accelerators.^{[1][3][4][5][6]}

Q2: What are the primary hazards associated with NMCA?

A2: NMCA is a hazardous substance with the following primary risks:

- **Flammability:** It is a flammable liquid and vapor, with a flash point of 29°C (84.2°F).^{[7][8]} Vapors can form explosive mixtures with air.^{[8][9]}

- Corrosivity: It causes severe skin burns and serious eye damage.[1][5]
- Toxicity: It is harmful if swallowed, toxic in contact with skin, and may be toxic if inhaled.[1][9]
Exposure can lead to irritation of the respiratory tract, dizziness, or suffocation.[7][10]

Q3: How should I properly store NMCA waste?

A3: Store NMCA waste in a designated, sealed, and properly labeled container made of a compatible material.[11] The storage area should be cool, dry, and well-ventilated, away from sources of ignition and incompatible materials like strong oxidizing agents, acids, acid chlorides, and acid anhydrides.[7][8][12] Containers should be kept tightly closed and stored in a flammables and/or corrosives area.[7][12]

Q4: What is the general procedure for disposing of NMCA waste?

A4: NMCA must be disposed of as hazardous waste.[11] Do not empty it into drains or release it into the environment.[12][13] All waste disposal must be handled by a licensed disposal company in accordance with local, state, and national regulations.[8][12] Leave the chemical in its original or a suitable, clearly labeled container and do not mix it with other waste.[11][12]

Q5: What are the main environmental concerns with NMCA?

A5: The primary environmental concern is its toxicity to aquatic life.[3][12] It is considered harmful to aquatic organisms with long-lasting effects.[12] Spills can contaminate soil and water.[13] While it is expected to be biodegradable, large or frequent spills can have a harmful effect on the environment.[14][15]

Troubleshooting Guide

Issue: A small spill of **N-Methylcyclohexylamine** has occurred in the lab.

Solution:

- Safety First: Immediately evacuate non-essential personnel from the area.[12] Ensure the area is well-ventilated.[7] Remove all sources of ignition (open flames, sparks).[1][7]
- Personal Protective Equipment (PPE): Before addressing the spill, ensure you are wearing appropriate PPE, including chemical safety goggles or a face shield, chemical-resistant

gloves (e.g., nitrile), a lab coat, and respiratory protection if ventilation is inadequate.[7][11]

- Containment: For small spills, absorb the liquid with an inert, non-combustible material such as vermiculite, dry sand, or earth.[7][11][12] Do not use combustible materials like paper towels.[11]
- Cleanup: Use non-sparking tools to collect the absorbed material.[1][7] Place the contaminated material into a designated, sealable container for hazardous waste.[7][12]
- Decontamination: Clean the spill area thoroughly with a suitable solvent, followed by soap and water.[11]
- Disposal: Label the container as "Hazardous Waste" including the chemical name and dispose of it through a licensed waste disposal service.[11]

Issue: The NMCA waste container is leaking or damaged.

Solution:

- Assess the Situation: Wearing full PPE, carefully inspect the container to determine the extent of the damage.
- Overpacking: If possible, place the entire leaking container into a larger, compatible, and secure "overpack" drum. This will contain any further leakage.
- Transfer: If an overpack drum is not available, carefully transfer the waste into a new, appropriate container that is properly labeled. This should be done in a well-ventilated area, preferably a fume hood, using non-sparking tools.[7]
- Labeling: Ensure the new container is clearly labeled as "Hazardous Waste" and includes "**N-Methylcyclohexylamine**".[11]
- Decontaminate and Dispose: Decontaminate the exterior of the new container and the damaged container. The damaged container and any contaminated cleanup materials must also be disposed of as hazardous waste.[12]
- Reporting: Report the incident to your institution's Environmental Health and Safety (EHS) department.

Data Presentation

Table 1: Physical and Chemical Properties of **N-Methylcyclohexylamine**

Property	Value	Source(s)
CAS Number	100-60-7	[7]
Molecular Formula	C ₇ H ₁₅ N	[7]
Molecular Weight	113.20 g/mol	[7]
Appearance	Colorless to pale yellow liquid	[3]
Odor	Amine-like	[3]
Boiling Point	149 °C (300.2 °F) at 760 mmHg	[7][8]
Melting Point	-8 to 9 °C (17.6 °F)	[7][9]
Flash Point	29 °C (84.2 °F)	[7][8]
Density	0.868 g/mL at 25 °C	[9][12]
Water Solubility	Slightly soluble; 54 g/L at 20 °C	[1][12]
Vapor Pressure	5 hPa at 20 °C	[8][12]

Table 2: Toxicological Data for **N-Methylcyclohexylamine**

Endpoint	Species	Value	Source(s)
LD50 Oral	Rat	400 mg/kg	[7][15]
LD50 Dermal	Rat	400 - 1000 mg/kg	[15]
LC50 Inhalation	Rat	> 22.8 mg/L (8 h)	[15]
Skin Corrosion/Irritation	-	Causes severe skin burns	[1][15]
Eye Damage/Irritation	-	Causes serious eye damage	[1][15]

Table 3: Ecotoxicity Data for **N-Methylcyclohexylamine**

Endpoint	Species	Value	Duration	Source(s)
LC50 (Fish)	Leuciscus idus (Golden orfe)	> 32 - 46 mg/L	-	[12]
EC50 (Invertebrate)	Daphnia magna (Water flea)	50 mg/L	48 h	[12]
ErC50 (Algae)	Desmodesmus subspicatus (Green algae)	15.4 mg/L	72 h	[12]
NOEC (Algae)	Desmodesmus subspicatus (Green algae)	2.5 mg/L	72 h	[12]

Experimental Protocols

Protocol 1: Safe Handling and Personal Protective Equipment (PPE)

- Engineering Controls: Always handle NMCA in a well-ventilated area.[7] A fume hood is strongly recommended.[11] Use explosion-proof equipment and ensure eyewash stations and safety showers are readily accessible.[8]

- Personal Protective Equipment:
 - Eye/Face Protection: Wear chemical safety goggles and a face shield.[\[12\]](#)
 - Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile).[\[7\]](#)[\[11\]](#)
 - Body Protection: Wear a lab coat or chemical-resistant apron.[\[11\]](#)
 - Respiratory Protection: If ventilation is inadequate or exposure limits may be exceeded, use a NIOSH-approved respirator with an appropriate cartridge for organic vapors.[\[7\]](#)
- Hygiene: Avoid contact with skin, eyes, and clothing.[\[12\]](#) Wash hands thoroughly after handling.[\[9\]](#) Do not eat, drink, or smoke in work areas.[\[9\]](#)

Protocol 2: Waste Disposal

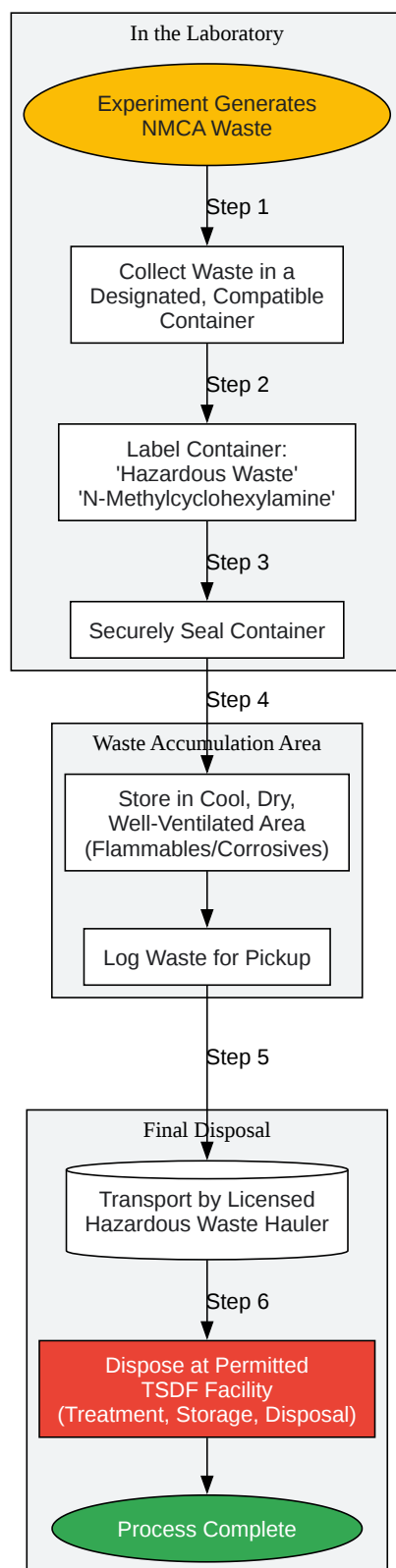
- Waste Identification: **N-Methylcyclohexylamine** is classified as a hazardous waste due to its flammability and corrosivity.[\[7\]](#)[\[11\]](#)
- Containerization: Collect all NMCA waste (including contaminated materials from spills) in a designated, compatible, and leak-proof container.[\[11\]](#) Do not mix with other waste streams.[\[12\]](#)
- Labeling: Clearly label the container with "Hazardous Waste," the full chemical name "**N-Methylcyclohexylamine**," and any other information required by your institution.[\[11\]](#)
- Storage: Store the sealed container in a designated hazardous waste accumulation area that is cool, dry, well-ventilated, and away from incompatible materials.[\[7\]](#)
- Disposal: Arrange for pickup and disposal by a licensed hazardous waste management company.[\[12\]](#) Comply with all local, state, and federal regulations (e.g., EPA regulations under 40 CFR Parts 260-279).[\[7\]](#)[\[16\]](#)

Protocol 3: Environmental Impact Assessment (Analytical Methods)

This is a generalized protocol. Specific methods must be validated for your matrix and equipment.

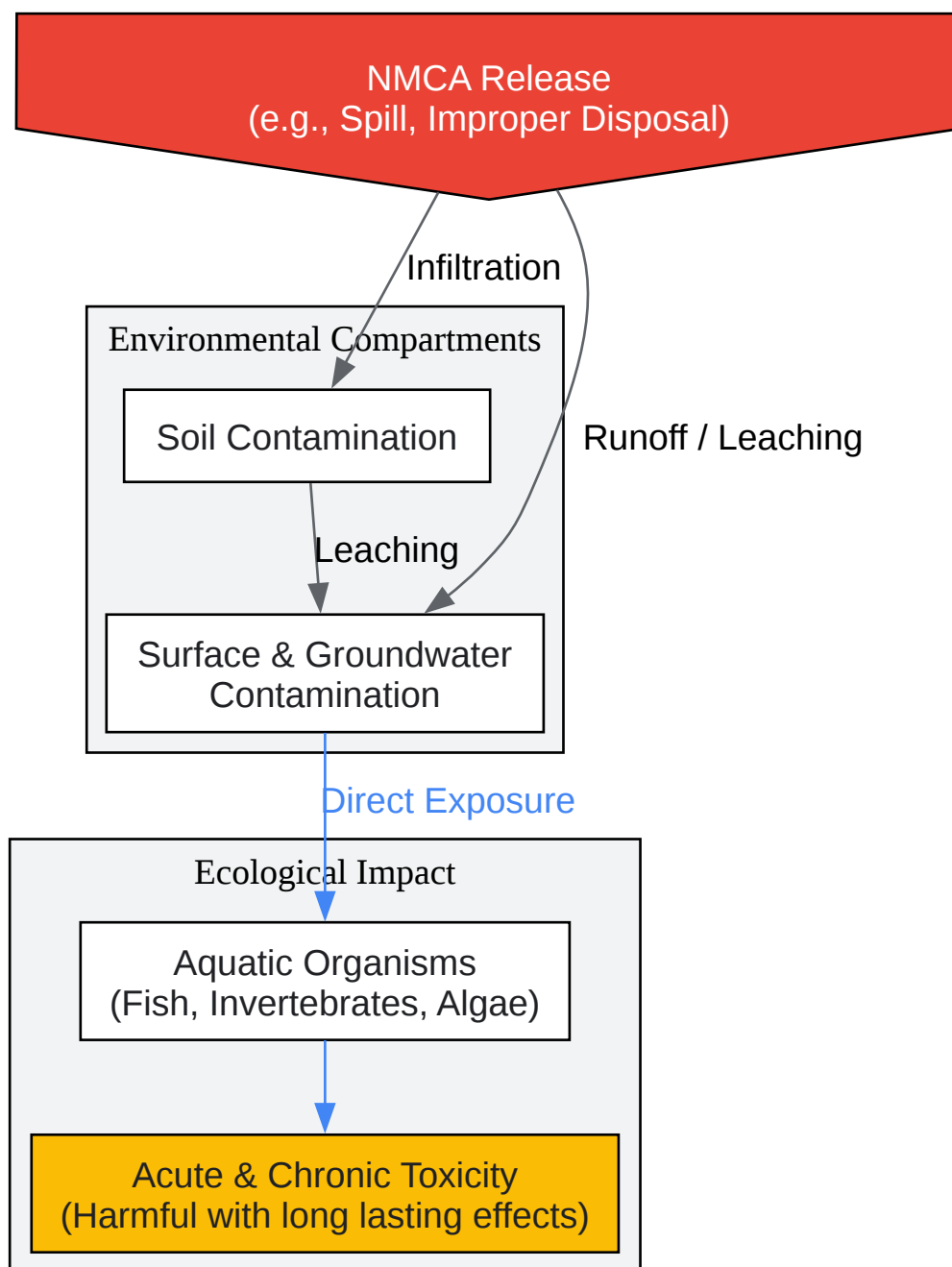
- Sample Collection:
 - Water: Collect water samples in clean glass vials with Teflon-lined caps.
 - Soil/Sediment: Collect soil samples using clean stainless steel or glass equipment and store in wide-mouth glass jars.
- Sample Preparation:
 - Water (Volatiles): Use a Purge and Trap (P&T) method to extract and concentrate volatile components like NMCA.[\[17\]](#)
 - Soil/Sediment (Semi-volatiles): Use Soxhlet extraction with an appropriate organic solvent to extract NMCA from the solid matrix.[\[17\]](#)
 - Cleanup: The extracted sample may require cleanup steps (e.g., solid-phase extraction) to remove interfering non-target chemicals.[\[17\]](#)
- Analysis:
 - Instrumentation: The primary method for sensitive and selective analysis is Gas Chromatography-Mass Spectrometry (GC-MS).[\[17\]](#)[\[18\]](#)
 - Procedure: Introduce the prepared sample extract into the GC-MS system. The gas chromatograph separates the components of the mixture, and the mass spectrometer identifies and quantifies NMCA based on its unique mass spectrum and retention time.
- Data Interpretation: Compare results to established environmental quality standards or risk-based screening levels to assess the extent of contamination and potential impact.

Visualizations



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Caption: Workflow for the safe disposal of **N-Methylcyclohexylamine** waste.



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Caption: Potential environmental impact pathway of an **N-Methylcyclohexylamine** release.

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